

Application Note: Quantification of 4-Hydroxybenzophenone in Cosmetics using a Deuterated Internal Standard

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Compound of Interest

Compound Name: 4-Hydroxybenzophenone-d4

CAS No.: 93496-64-1

Cat. No.: B12405378

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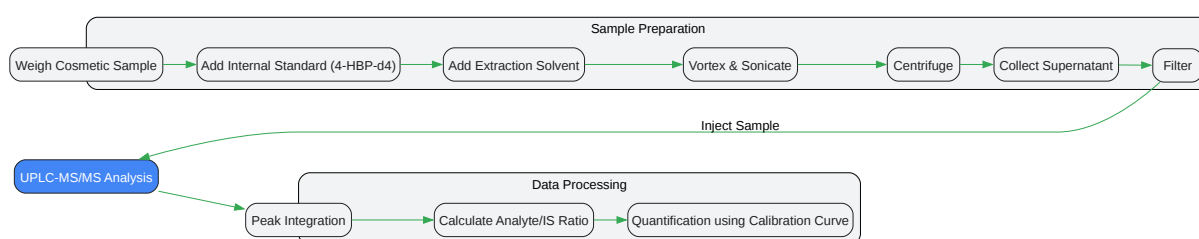
Introduction

4-Hydroxybenzophenone (4-HBP) is a benzophenone derivative commonly used as a UV filter in a variety of cosmetic products to protect the skin and the product itself from photodegradation. Due to its potential endocrine-disrupting properties, regulatory bodies worldwide have established maximum concentration limits for its use in cosmetics. Consequently, accurate and reliable quantification of 4-HBP in complex cosmetic matrices is crucial for ensuring product safety and regulatory compliance.

This application note details a robust and sensitive method for the quantification of 4-Hydroxybenzophenone in cosmetic creams and lotions using Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS). The use of a deuterated internal standard, **4-Hydroxybenzophenone-d4** (4-HBP-d4), ensures high accuracy and precision by compensating for matrix effects and variations during sample preparation and analysis.

Experimental Workflow

The overall experimental workflow for the quantification of 4-Hydroxybenzophenone in cosmetic samples is depicted below.



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